

# 2-Butyl-3-methylpyrazine CAS number and molecular weight

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## Compound of Interest

Compound Name: **2-Butyl-3-methylpyrazine**

Cat. No.: **B097994**

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An In-Depth Technical Guide to **2-Butyl-3-methylpyrazine** for Researchers and Drug Development Professionals

As a Senior Application Scientist, this guide provides a comprehensive overview of **2-Butyl-3-methylpyrazine**, a heterocyclic aromatic organic compound. This document moves beyond basic identification to delve into the synthesis, analysis, applications, and safety protocols relevant to research and development professionals. The information herein is synthesized from authoritative sources to ensure scientific integrity and practical applicability.

## Core Chemical Identity and Properties

**2-Butyl-3-methylpyrazine** is a significant compound, primarily recognized for its potent aroma and flavor characteristics. Its fundamental properties are crucial for its application and handling in a laboratory setting.

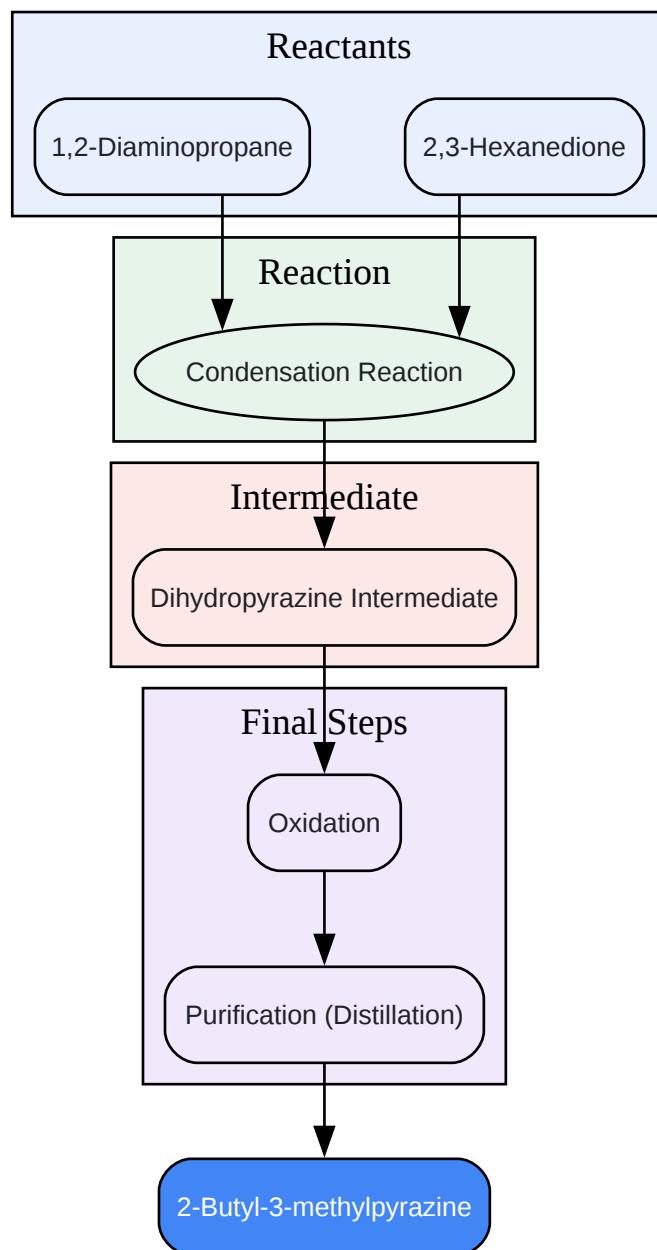
Property	Value	Source(s)
CAS Number	15987-00-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>14</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[3]</a>
Molecular Weight	150.22 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow/brown clear liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Odor Profile	Roasted, nutty, with licorice-like undertones	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	212-215.3 °C at 760 mmHg	<a href="#">[2]</a>
Density	0.95 g/cm <sup>3</sup>	<a href="#">[2]</a>
Flash Point	83 °C	<a href="#">[2]</a>

## Synthesis of 2-Butyl-3-methylpyrazine

The synthesis of **2-Butyl-3-methylpyrazine** typically involves the construction of the pyrazine ring system followed by the introduction of the alkyl substituents. A common approach is the condensation of an alpha-dicarbonyl compound with a diamine, a reaction known as the Gutknecht pyrazine synthesis.

A generalized synthetic route begins with pyrazine derivatives, where the butyl and methyl groups are introduced via specific reagents like butyl halides and methylating agents under controlled conditions, such as specific temperatures and the presence of a catalyst.[\[1\]](#) The precise control of reaction parameters is essential to achieve a high yield of the pure product, which is often isolated and purified through distillation and extraction.[\[1\]](#)

Below is a conceptual workflow for the synthesis of **2-Butyl-3-methylpyrazine**.

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A conceptual diagram of the synthesis of **2-Butyl-3-methylpyrazine**.

## Analytical Methodologies

The detection and quantification of **2-Butyl-3-methylpyrazine**, especially in complex matrices like food and beverages, necessitate sensitive analytical techniques. The standard method for analyzing volatile and semi-volatile organic compounds is Gas Chromatography-Mass

Spectrometry (GC-MS). To enhance the detection of trace amounts, a pre-concentration step such as Headspace Solid-Phase Microextraction (HS-SPME) is often employed.[5]

## Experimental Protocol: HS-SPME-GC-MS Analysis

This protocol outlines a typical procedure for the analysis of **2-Butyl-3-methylpyrazine** in a liquid matrix.

- **Sample Preparation:** A known volume of the liquid sample is placed in a headspace vial. For solid samples, a suspension or extract would be prepared.
- **Internal Standard:** A known amount of a suitable internal standard (e.g., an isotopically labeled pyrazine) is added to the sample for accurate quantification.[5]
- **HS-SPME Extraction:** The vial is sealed and incubated at a controlled temperature to allow the volatile compounds to partition into the headspace. An SPME fiber is then exposed to the headspace for a defined period to adsorb the analytes.
- **GC-MS Analysis:** The SPME fiber is retracted and introduced into the heated injection port of the gas chromatograph, where the adsorbed analytes are desorbed. The compounds are then separated on a capillary column and detected by a mass spectrometer.
- **Quantification:** The concentration of **2-Butyl-3-methylpyrazine** is determined by comparing its peak area to that of the internal standard and referencing a calibration curve.



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## Sources

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